

3-(Bromomethyl)-4-fluorophenylacetic Acid: Comprehensive Safety, Handling, and Application Guide

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Compound of Interest

Compound Name: 3-(Bromomethyl)-4-fluorophenylacetic acid

Cat. No.: B12860005

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Executive Summary

As a bifunctional building block, **3-(Bromomethyl)-4-fluorophenylacetic acid** (CAS: 1936267-82-1) is a highly versatile yet hazardous reagent utilized extensively in active pharmaceutical ingredient (API) synthesis and targeted bioconjugation. The molecule's utility stems from its orthogonal reactivity: it possesses both a carboxylic acid for amide/ester coupling and a benzylic bromide for nucleophilic substitution. However, this same reactivity profile designates it as a severe lachrymator, a corrosive agent, and a moisture-sensitive electrophile.

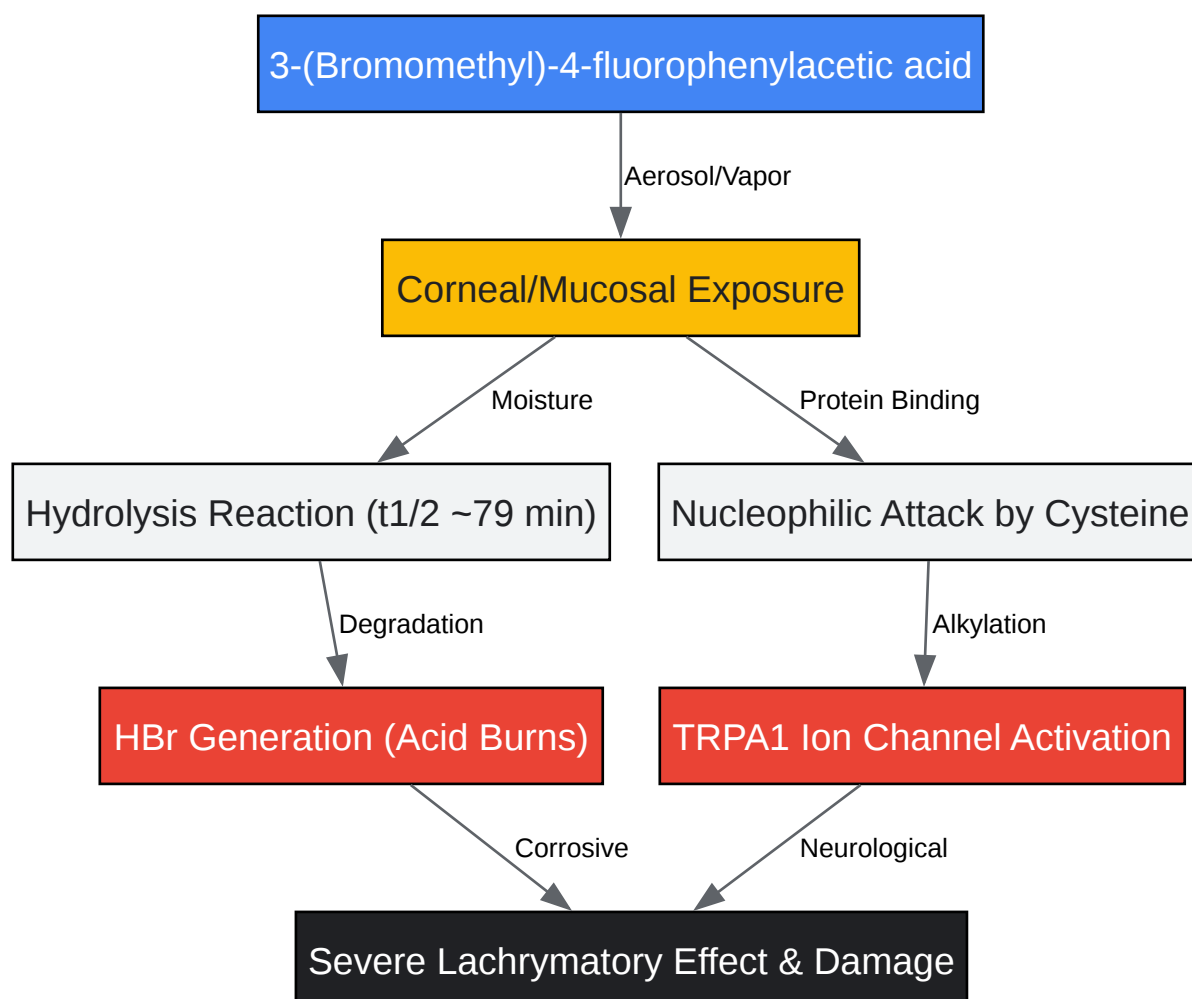
This guide provides a causality-driven framework for researchers to safely handle, store, and deploy this compound, ensuring that every experimental workflow is paired with a self-validating safety and analytical checkpoint.

Causality of Hazards: The Physicochemical Profile

To design effective safety and synthetic protocols, one must understand the molecular causality behind the compound's hazards. The risks are not arbitrary; they are direct consequences of

the molecule's functional groups.

- **Electrophilicity and TRPA1 Activation:** The benzylic carbon is highly electrophilic, making it exceptionally susceptible to nucleophilic attack via an SN2 mechanism. In biological systems, this electrophile rapidly alkylates the sulfhydryl groups of cysteine residues on TRPA1 ion channels located in corneal and mucosal nerve endings. This covalent modification is the direct mechanistic cause of its severe lachrymatory (tear-inducing) and blistering effects.
- **Moisture Sensitivity and Corrosivity:** Benzylic bromides are highly sensitive to ambient humidity. In aqueous environments, the compound undergoes chemical hydrolysis with a half-life of approximately 79 minutes at 25°C. This hydrolysis yields the corresponding benzyl alcohol and hydrogen bromide (HBr) gas. The localized generation of HBr is the primary driver of the compound's corrosive classification, leading to severe acid burns upon tissue contact.



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Figure 1: Mechanistic pathway of toxicity and TRPA1 ion channel activation.

Quantitative Data: Identification & Safety

Table 1: Physicochemical & Identification Data

Property	Value / Description
CAS Number	1936267-82-1
Molecular Formula	C ₉ H ₈ BrFO ₂
Molecular Weight	247.06 g/mol
Appearance	White to off-white solid / crystalline powder
Solubility	Soluble in DMF, DMSO, DCM; Insoluble/Reactive in Water
Storage Conditions	2–8°C, under inert gas (Ar/N ₂), strictly protect from moisture

Table 2: GHS Hazard Classifications & Mitigation

Hazard Class	GHS Statement	Mechanistic Mitigation Strategy
Corrosive	H314: Causes severe skin burns and eye damage.	Do not use water for spills. Water accelerates HBr generation. Quench spills with a 1:1 mixture of NaHCO ₃ (neutralizes HBr) and ethanolamine (consumes the electrophile).
Lachrymator	H335: May cause respiratory irritation.	Handle exclusively inside a certified Class II fume hood. Use a continuous argon purge to prevent vapor accumulation.
Sensitizer	H317: May cause an allergic skin reaction.	Double-glove with nitrile (outer) and neoprene (inner). The benzylic bromide can permeate thin latex rapidly.

Experimental Workflows: Orthogonal Reactivity Protocols

Because the molecule is bifunctional, experimental success relies on exploiting the differing reactivities of the carboxylic acid and the benzylic bromide. The following protocols are designed as self-validating systems, meaning the workflow inherently proves its own success or failure without requiring disconnected, secondary assays.

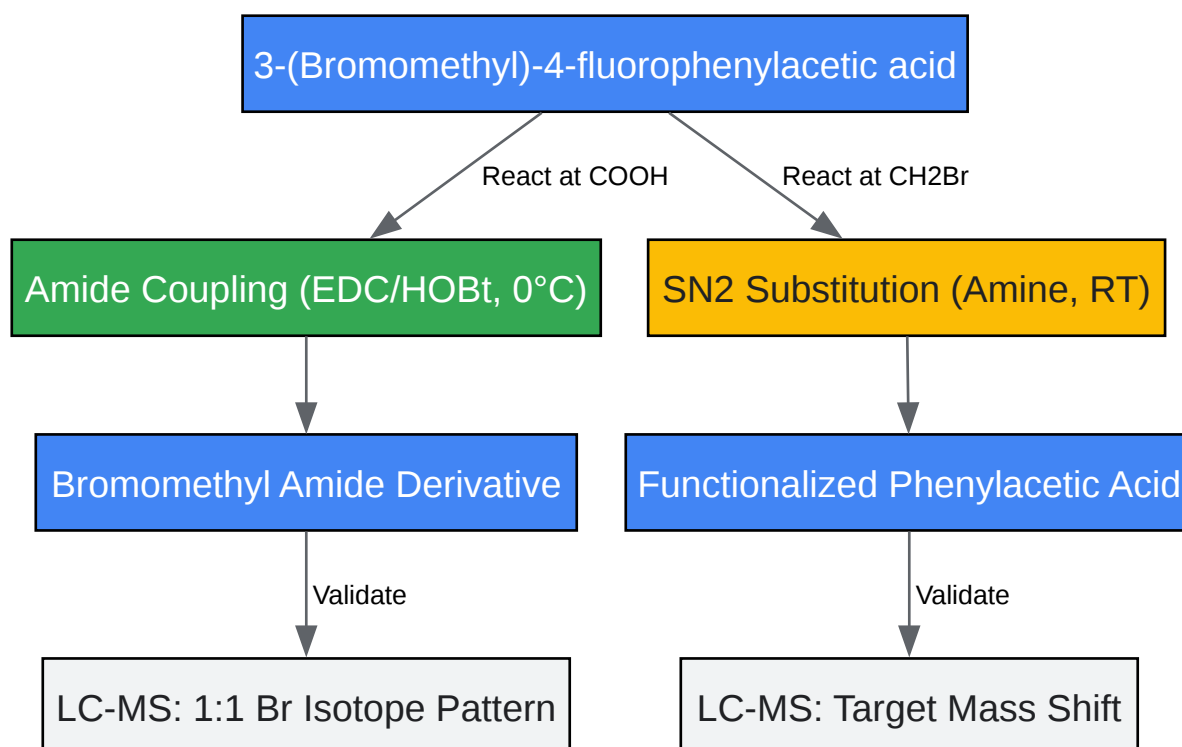
Protocol 1: Safe Weighing and Moisture-Free Transfer

- Causality: Exposure to ambient air for even 5 minutes can initiate hydrolysis, degrading the titer of the active bromide and generating corrosive HBr.
- Step-by-Step:
 - Transfer the sealed reagent bottle from 2–8°C storage to a desiccator and allow it to reach room temperature (prevents condensation).

- Inside a glovebox or a heavily purged fume hood, weigh the desired amount into a pre-dried, tared vial equipped with a PTFE-lined septum.
- Seal the vial and flush with Argon for 3 minutes.
- Self-Validation Checkpoint: Re-weigh the sealed vial after 10 minutes. An increase in mass indicates a compromised septum and active moisture absorption. If the mass is stable, the inert atmosphere is successfully maintained.

Protocol 2: Selective Amide Coupling (Preserving the Bromide)

- Causality: To react the carboxylic acid without displacing the bromide, you must avoid strong nucleophiles and high temperatures. We utilize EDC/HOBt with a sterically hindered, non-nucleophilic base (DIPEA) at 0°C.
- Step-by-Step:
 - Dissolve **3-(Bromomethyl)-4-fluorophenylacetic acid** (1.0 eq) in anhydrous DCM at 0°C under Argon.
 - Add HOBt (1.1 eq) and EDC·HCl (1.1 eq). Stir for 15 minutes to form the active ester.
 - Dropwise add the target primary amine (1.0 eq) and DIPEA (2.0 eq).
 - Maintain at 0°C for 2 hours, then slowly warm to room temperature.
- Self-Validation Checkpoint: Analyze the crude reaction mixture via LC-MS. A successful reaction will display a distinct 1:1 isotope pattern at the $[M+H]^+$ and $[M+H+2]^+$ peaks (due to the natural abundance of ^{79}Br and ^{81}Br). If this 1:1 doublet is missing, the benzylic bromide has been inadvertently substituted or hydrolyzed.



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Figure 2: Orthogonal synthetic workflows and self-validating checkpoints.

Protocol 3: Nucleophilic Substitution (Preserving the Carboxylate)

- Causality: To functionalize the benzylic position while leaving the carboxylic acid intact, the acid must first be temporarily deprotonated to a carboxylate anion. The negative charge delocalizes and protects the carbonyl carbon from nucleophilic attack, directing the incoming nucleophile strictly to the benzylic carbon.
- Step-by-Step:
 - Suspend the acid (1.0 eq) in anhydrous DMF.
 - Add anhydrous K₂CO₃ (2.5 eq) to fully deprotonate the carboxylic acid and neutralize the generated HBr.
 - Add the target thiol or secondary amine (1.1 eq) and stir at room temperature for 4 hours.

- Self-Validation Checkpoint: Monitor the reaction via TLC (Hexanes/EtOAc with 1% Acetic Acid). The disappearance of the starting material spot and the appearance of a more polar, UV-active spot indicates successful displacement. The reaction is complete when the pH of an aqueous aliquot remains stable at ~8, indicating no further HBr is being generated by the SN2 process.

References

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